

# Introduction: The Structural Significance of a Multi-Substituted Pyridine

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## Compound of Interest

**Compound Name:** 2-Chloro-3-methoxy-5-(trifluoromethyl)pyridine

**CAS No.:** 1227563-67-8

**Cat. No.:** B582265

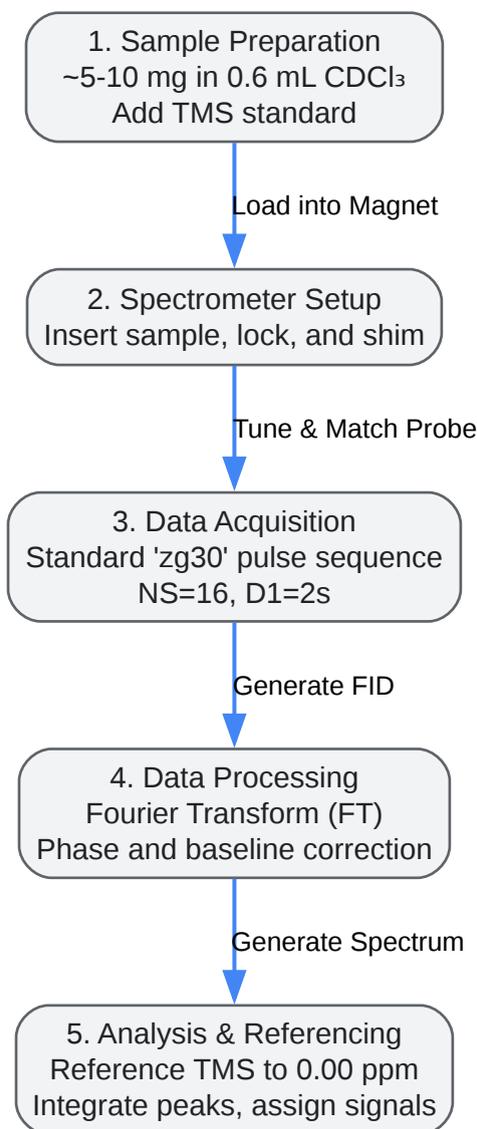
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**2-Chloro-3-methoxy-5-(trifluoromethyl)pyridine** is a highly functionalized heterocyclic compound. Such molecules are pivotal building blocks in modern chemistry, particularly in the synthesis of agrochemicals and pharmaceuticals.[1][2] The trifluoromethyl (CF<sub>3</sub>) group, for instance, is a common feature in many modern pesticides and drugs, valued for its ability to enhance metabolic stability and binding affinity.[1][3] The specific arrangement of chloro, methoxy, and trifluoromethyl substituents on the pyridine ring creates a unique electronic environment that is critical to its reactivity and biological activity.

Nuclear Magnetic Resonance (NMR) spectroscopy is the definitive, non-destructive technique for elucidating the precise molecular structure of such organic compounds in solution.[4][5] A thorough understanding of the <sup>1</sup>H NMR spectrum is the first and most crucial step in confirming the identity and purity of **2-Chloro-3-methoxy-5-(trifluoromethyl)pyridine**, making this analysis indispensable for any research or development involving this intermediate.

## Molecular Structure and Predicted Proton Environments

To interpret the <sup>1</sup>H NMR spectrum, we must first analyze the molecule's structure and the distinct chemical environments of its protons. The molecule contains two different types of protons: two aromatic protons on the pyridine ring and three protons in the methoxy group.



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## Sources

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- [3. Computational <sup>19</sup>F NMR of trifluoromethyl derivatives of alkenes, pyrimidines, and indenenes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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